

Personal protective equipment for handling D-Fructose-1,2,3-13C3

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Compound of Interest

Compound Name: **D-Fructose-1,2,3-13C3**

Cat. No.: **B15555540**

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Essential Safety and Handling Guide for D-Fructose-1,2,3-13C3

This guide provides crucial safety and logistical information for the handling and disposal of **D-Fructose-1,2,3-13C3**, a non-hazardous, stable isotope-labeled compound. Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring the integrity of research outcomes. While **D-Fructose-1,2,3-13C3** is not classified as a hazardous substance, following standard laboratory best practices is paramount.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn to prevent potential contamination and ensure personal safety.[\[2\]](#) The following table summarizes the recommended PPE for handling this compound.

PPE Category	Item	Specifications & Use
Eye Protection	Safety Glasses with Side Shields	Must be ANSI Z87.1 compliant to protect from potential splashes or airborne particles. [2]
Hand Protection	Disposable Nitrile Gloves	Prevents direct skin contact and potential contamination of the sample.[2] Change gloves immediately if they become contaminated.[1]
Body Protection	Laboratory Coat	A full-length lab coat is required to shield skin and personal clothing from accidental spills.[1][2]
Foot Protection	Closed-Toe Shoes	Required to prevent injury from spills or dropped items.[1][2]
Respiratory Protection	Dust Mask or Respirator	Recommended when handling the solid form if dust is generated and ventilation is not adequate.[1][7] Use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7]

Physical and Chemical Properties

Property	Value
Chemical Formula	$C_3^{13}C_3H_{12}O_6$
Appearance	White solid/powder[4][8]
Odor	Odorless[4][7]
Solubility	Soluble in water[4][8]
Stability	Stable under normal storage conditions[4][7]
Molecular Weight	183.13 g/mol [9]
Melting Point	103-105 °C[10]

Operational Plan: Step-by-Step Handling Protocol

A systematic workflow is critical for minimizing risk and ensuring the integrity of experiments involving **D-Fructose-1,2,3-13C3**.

1. Pre-Handling Preparations:

- Hazard Assessment: Before beginning work, conduct a thorough risk assessment for the entire experimental procedure.
- Gather Materials: Ensure all necessary PPE, handling equipment (e.g., spatulas, weigh boats), and waste containers are readily accessible.[1]
- Inspect Container: Upon receipt, visually inspect the container for any signs of damage or leakage.[2]
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, avoiding exposure to moisture and direct sunlight.[2][4]

2. Handling the Compound:

- Don PPE: Put on all required personal protective equipment as outlined in the table above.

- Weighing: Carefully weigh the desired amount of **D-Fructose-1,2,3-13C3**. Handle the powder gently to avoid creating dust.[1][2] If dust is generated, ensure adequate ventilation or use respiratory protection.[1]
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to prevent splashing.

3. Post-Handling Procedures:

- Clean-Up: Clean the work area and any equipment used thoroughly.
- Doff PPE: Remove personal protective equipment in the correct order to avoid contamination.
- Hand Washing: Wash hands thoroughly after handling the compound.[4]

Disposal Plan

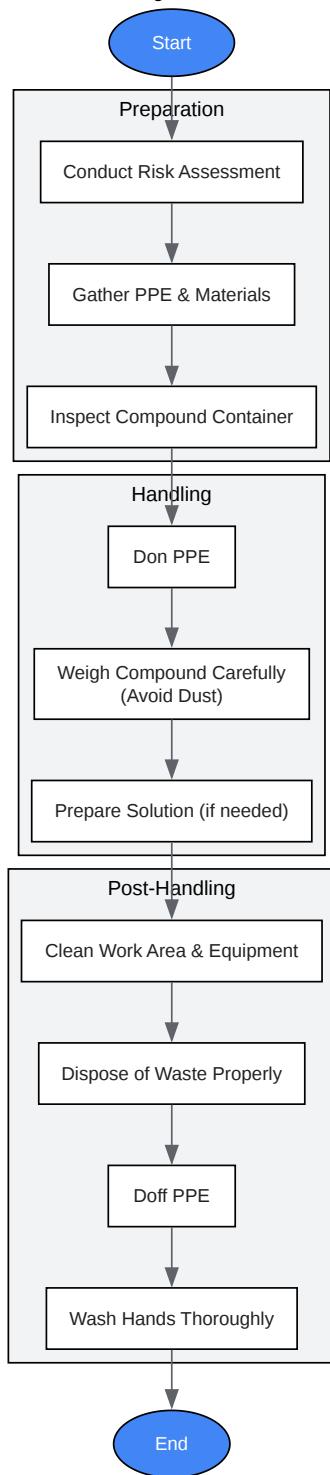
As **D-Fructose-1,2,3-13C3** is a non-hazardous compound, disposal is relatively straightforward but should be handled responsibly.[2][3]

- Unused Compound: Dispose of the unused chemical in its original container or a suitable labeled container in accordance with local, state, and federal regulations for non-hazardous chemical waste. Do not dump into sewers or waterways.[3]
- Contaminated Materials: Any materials, such as gloves, weighing paper, or pipette tips, that come into contact with the compound should be disposed of in the appropriate laboratory waste stream.[2]
- Empty Containers: Non-contaminated packages should be recycled or disposed of as regular waste.[3] Packaging that cannot be properly cleaned must be disposed of as chemical waste.[3]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **D-Fructose-1,2,3-13C3** in a laboratory setting.

Workflow for Handling D-Fructose-1,2,3-13C3

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Caption: Standard laboratory workflow for **D-Fructose-1,2,3-13C3**.

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